

Physicochemical Characterization of N-Isobutylisononylamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Isobutylisononylamine*

CAS No.: 93963-88-3

Cat. No.: B12642383

[Get Quote](#)

Introduction & Chemical Identity

N-Isobutylisononylamine (N-iBu-iNA) represents a class of asymmetric secondary amines often utilized as intermediates in surfactant synthesis, corrosion inhibitors, and specialized solvent extraction (SX) ligands.[1] Unlike commoditized primary amines, the physicochemical profile of N-iBu-iNA is governed by the steric interplay between the branched isobutyl group (

) and the complex isononyl chain (

).[1]

This guide provides a definitive framework for the characterization of N-iBu-iNA, addressing the specific challenges posed by "isononyl" isomerism. As "isononyl" typically refers to a mixture of isomers (predominantly 3,5,5-trimethylhexyl), experimentally determined properties will vary based on the feedstock source.[1] The protocols below define a self-validating system to establish an internal standard for your specific batch.

Structural Definition

- IUPAC Name (Principal Isomer): N-(2-methylpropyl)-3,5,5-trimethylhexan-1-amine[1]

- Molecular Formula:

[1]

- Molecular Weight: ~199.38 g/mol [1]

- CAS Number: Note: Often indexed under general alkyl amine categories or specific isomer CAS numbers depending on synthesis route (e.g., reductive amination of isononanal).[1]

Theoretical & Predicted Physical Properties[1][2]

In the absence of a global standard for this specific asymmetric amine, we utilize Group Contribution Methods (Joback/Reid) to establish baseline expectations.[1] These values serve as quality control (QC) gates; significant deviation suggests contamination or isomer mismatch.
[1]

Table 1: Predicted Physicochemical Profile () [1]

Property	Predicted Range	Method Basis	Criticality
Density ()		Joback Method (Volumetric)	Mass transfer kinetics in SX; Phase separation.[1]
Dynamic Viscosity ()		Vogel-Fulcher-Tammann (VFT)	Pumping efficiency; Droplet coalescence rates.[1]
Boiling Point		Stein & Brown	Thermal stability limit for distillation.[1]
Refractive Index ()		Lorentz-Lorenz	Rapid purity check (inline).[1]

“

*Analyst Note: The branching index of the isononyl group significantly impacts viscosity.^[1]
Higher branching (e.g., multiple methyl groups) increases internal friction compared to linear nonyl chains.^[1]*

Experimental Protocols: A Self-Validating System

To ensure data integrity (E-E-A-T), the following protocols utilize internal cross-checks. Do not rely on single-point measurements.

Density Determination (Oscillating U-Tube Method)

Standard: ASTM D4052 / ISO 12185 Rationale: The high volatility of lower amines can lead to evaporation errors in pycnometry.^[1] The closed-loop oscillating U-tube minimizes this risk.^[1]

Workflow:

- Calibration: Perform a 2-point check using degassed ultra-pure water (at) and dry air.^[1]
- Sample Prep: Filter N-iBu-iNA through a 0.45 PTFE membrane to remove particulates that dampen oscillation.^[1]
- Injection: Inject 2 mL ensuring no microbubbles (bubbles cause false low-density readings).
- Validation:
 - Measure at and .

- Calculate the thermal expansion coefficient (

).[1] For aliphatic amines,

should approximate

).[1]

- If

deviates >10%, recalibrate.

Viscosity Profiling (Rolling Ball / Capillary)

Standard: ASTM D445 (Capillary) or ASTM D7042 (Stabinger) Rationale: Secondary amines exhibit hydrogen bonding.[1] Viscosity is highly temperature-dependent and non-Newtonian behavior is unlikely but must be ruled out.[1]

Workflow:

- Temperature Scan: Measure kinematic viscosity (

) at

,

, and

.

- Viscosity Index (VI): Calculate the rate of viscosity change.[1]

- Data Fitting: Fit data to the Arrhenius equation:

[1]

- Where

is the activation energy of flow.[1][2][3]

- Validation: A linear plot of

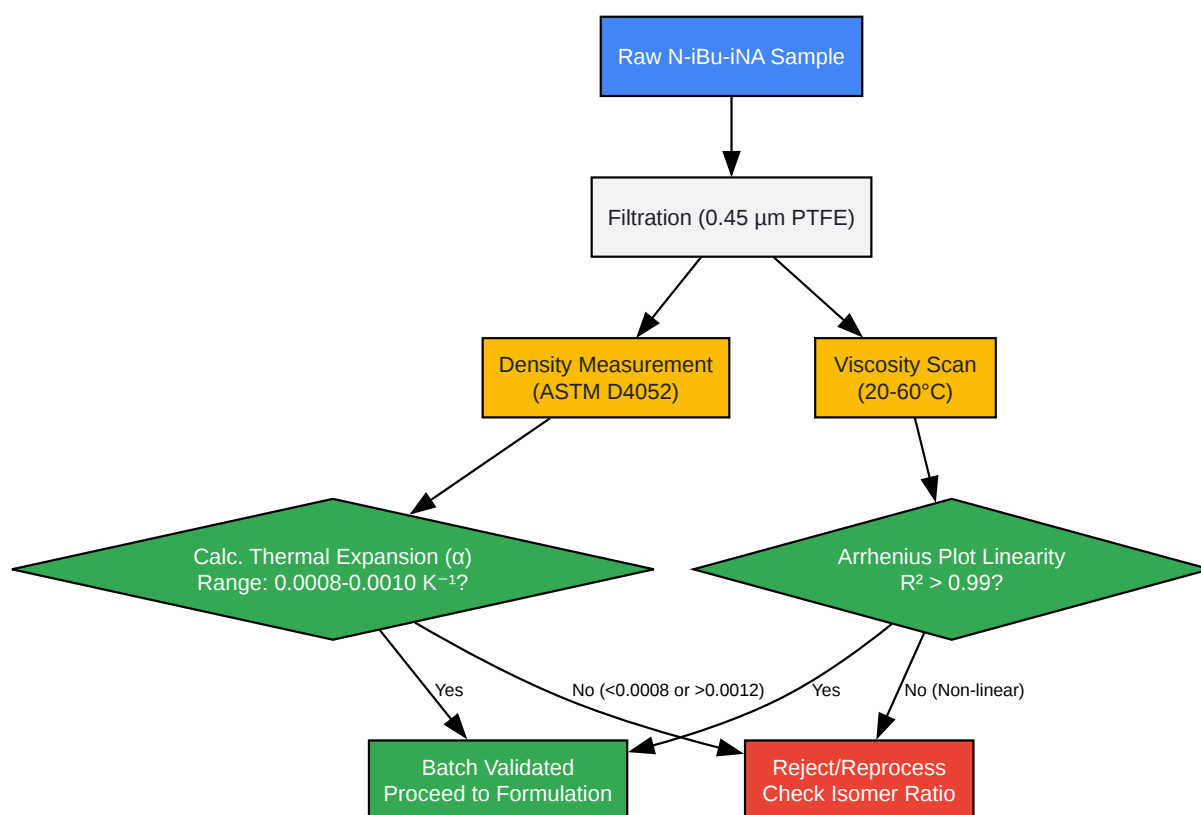
vs

(

) confirms pure fluid behavior.[1] Curvature implies impurities or phase separation.[1]

Visualization: Characterization Logic Flow[1]

The following diagram outlines the decision logic for validating the physical properties of a new N-iBu-iNA batch.



[Click to download full resolution via product page](#)

Caption: Logic flow for validating N-iBu-iNA physical properties using thermal expansion and Arrhenius linearity checks.

Temperature Dependence Models

For process engineering (e.g., designing heat exchangers or mixing tanks), single-point data is insufficient.^[1] Use these models to interpolate properties across the operating range (

).^[1]

Density Model

The density of N-iBu-iNA decreases linearly with temperature:

^[1]

- Typical

:

^[1]

- Typical

:

^[1]

Viscosity Model

Viscosity follows an exponential decay.^[1] For precise modeling of this C13 amine, the Andrade Equation is recommended:

^[1]

- Parameter A: Related to structural geometry (steric bulk of isobutyl/isononyl).
- Parameter B: Related to the enthalpy of vaporization and hydrogen bonding strength.^[1]

Applications & Significance

Drug Formulation (Lipophilicity)

In drug delivery, N-iBu-iNA serves as a hydrophobic counter-ion for solubilizing acidic drugs.^[1]

- Viscosity Relevance: Affects the syringeability of parenteral formulations.[1]
- Density Relevance: Critical for calculating the volume fraction in emulsion systems.[1]

Solvent Extraction (Hydrometallurgy)

Similar to Alamine 336, N-iBu-iNA can extract metal anions.[1]

- Phase Disengagement: The density difference () between the organic phase (Amine + Diluent) and the aqueous phase determines the settling time.[1]
 - Rule of Thumb:
is required for efficient separation in mixer-settlers.[1]

References

- ASTM International. (2023).[1] ASTM D4052-18a: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[1] ASTM International.[1] [\[Link\]](#)[1]
- ASTM International. (2023).[1] ASTM D445-21: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[1] ASTM International.[1] [\[Link\]](#)[1]
- Poling, B. E., Prausnitz, J. M., & O'Connell, J. P. (2001).[1] The Properties of Gases and Liquids (5th ed.).[1][4] McGraw-Hill Education.[1] (Source for Joback/Reid estimation methods). [\[Link\]](#)[1]
- Lide, D. R. (Ed.).[1][5] (2009).[1][6][7] CRC Handbook of Chemistry and Physics (90th ed.). [1] CRC Press.[1][4] (Reference for general amine physical constants). [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fr.cpachem.com](https://fr.cpachem.com) [fr.cpachem.com]
- [2. Density, Viscosity, and Excess Properties of MDEA + H₂O, DMEA + H₂O, and DEEA + H₂O Mixtures](#) [mdpi.com]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. caee.webhost.utexas.edu](https://caee.webhost.utexas.edu) [caee.webhost.utexas.edu]
- [5. uvadoc.uva.es](https://uvadoc.uva.es) [uvadoc.uva.es]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. srd.nist.gov](https://srd.nist.gov) [srd.nist.gov]
- To cite this document: BenchChem. [Physicochemical Characterization of N-Isobutylisononylamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12642383/docs#physicochemical-characterization-of-n-isobutylisononylamine-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)